

Preparing stock solutions of Benzyl ethyl-L-valinate hydrochloride

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Compound of Interest

Compound Name: *Benzyl ethyl-L-valinate
hydrochloride*

Cat. No.: *B2492615*

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Application Notes: Benzyl ethyl-L-valinate hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl ethyl-L-valinate hydrochloride is a derivative of the essential amino acid L-valine. Amino acid derivatives are crucial in various fields of research and drug development. They serve as building blocks in peptide synthesis and can act as precursors for novel therapeutic agents. Proper preparation of stock solutions is the first critical step in ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Benzyl ethyl-L-valinate hydrochloride**.

Physicochemical and Solubility Data

A comprehensive understanding of the physicochemical properties of **Benzyl ethyl-L-valinate hydrochloride** is essential for its effective use in experimental settings. The quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂ ClNO ₂	[1]
Molecular Weight	271.78 g/mol	[1][2]
Appearance	White to off-white solid	[1][2]
Purity	≥98%	[3]
Solubility in DMSO	≥ 100 mg/mL (≥ 367.94 mM)	[2][4]
Storage (Solid Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[2]

Safety and Handling Precautions

Benzyl ethyl-L-valinate hydrochloride is a hygroscopic compound that can cause skin and eye irritation.[5][6] Therefore, appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves, should be worn at all times during handling.[5] Due to its hygroscopic nature, the container should be tightly sealed and stored in a dry, cool place.[2][5] Minimize the exposure of the compound to the atmosphere during weighing and handling.[2]

Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol details the step-by-step procedure for preparing a 100 mM stock solution of **Benzyl ethyl-L-valinate hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Benzyl ethyl-L-valinate hydrochloride** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials

- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety goggles, gloves

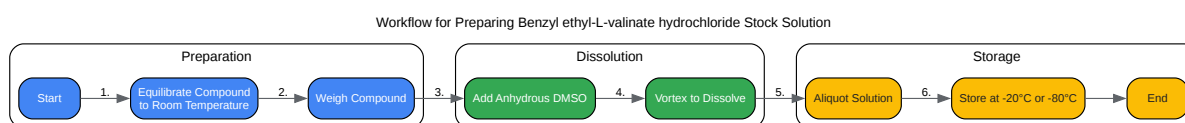
Procedure

- Preparation of Workspace: Ensure a clean and dry workspace. A laminar flow hood or a designated clean bench is recommended to minimize contamination.
- Equilibration of Compound: Before opening, allow the vial of **Benzyl ethyl-L-valinate hydrochloride** to equilibrate to room temperature to prevent condensation of atmospheric moisture onto the hygroscopic powder.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully and quickly weigh the desired amount of **Benzyl ethyl-L-valinate hydrochloride** into the tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 27.18 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 271.78 \text{ g/mol} \times 1000 \text{ mg/g} = 27.18 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed compound. For a 100 mM solution with 27.18 mg of the compound, add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary, but avoid excessive

heat.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2]

Workflow for Stock Solution Preparation



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Caption: Workflow for the preparation of **Benzyl ethyl-L-valinate hydrochloride** stock solution.

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